Application Note: Ensuring Analytical Accuracy with Demeton-S-sulfone Certified Reference Material

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Compound of Interest

Compound Name:	*Demeton-S Sulfone*
CAS No.:	*2496-91-5*
Cat. No.:	*B156461*

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Abstract

This technical guide provides a comprehensive framework for the proper use of Demeton-S-sulfone Certified Reference Material (CRM) in a quality-controlled analytical laboratory. Demeton-S-sulfone is a critical metabolite of the organophosphate insecticide Demeton-S-methyl.[1] Regulatory monitoring for the parent compound often requires the quantification of its primary oxidative metabolites, the sulfoxide (Oxydemeton-methyl) and the sulfone (Demeton-S-sulfone), to ensure consumer safety and environmental protection.[2][3] This document details the rationale behind experimental procedures, provides step-by-step protocols for CRM handling and preparation, and outlines validated analytical methodologies using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for its accurate quantification. The protocols herein are designed for researchers, analytical scientists, and quality control professionals engaged in pesticide residue analysis.

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Introduction: The Role of Demeton-S-sulfone in Pesticide Residue Analysis

Demeton-S-sulfone is a systemic organophosphate insecticide and a key metabolite of Demeton-S-methyl and its sulfoxide, Oxydemeton-methyl.[4][5] Following application in agriculture, the parent compound is oxidized within the plant into the more stable and persistent sulfoxide and sulfone forms.[6] Therefore, regulatory bodies often define the total residue as the sum of the parent compound and these two key metabolites.[2]

Accurate quantification of Demeton-S-sulfone is paramount for compliance with Maximum Residue Limits (MRLs). The use of a Certified Reference Material (CRM) is the foundation of analytical accuracy, providing metrological traceability and enabling the validation of analytical methods.[7][8] CRMs are produced under the stringent requirements of ISO 17034, which governs the competence of reference material producers, ensuring the certified value for purity is accurate and accompanied by a calculated uncertainty.[9][10] This allows laboratories to establish a reliable basis for calibration, quality control, and method validation, in line with ISO/IEC 17025 accreditation standards for testing and calibration laboratories.[7]

The chemical properties of Demeton-S-sulfone, an organophosphate, necessitate careful handling to prevent degradation. It is particularly susceptible to hydrolysis under alkaline conditions, and its stability is influenced by temperature and light exposure.[11] Adherence to proper storage and preparation protocols is therefore critical to maintaining the integrity of the CRM.

The Certified Reference Material (CRM) Workflow

The integration of a CRM into the analytical workflow is a systematic process that ensures the validity of every measurement. This process begins with the proper receipt and storage of the CRM and extends through the preparation of precise calibration and quality control standards.

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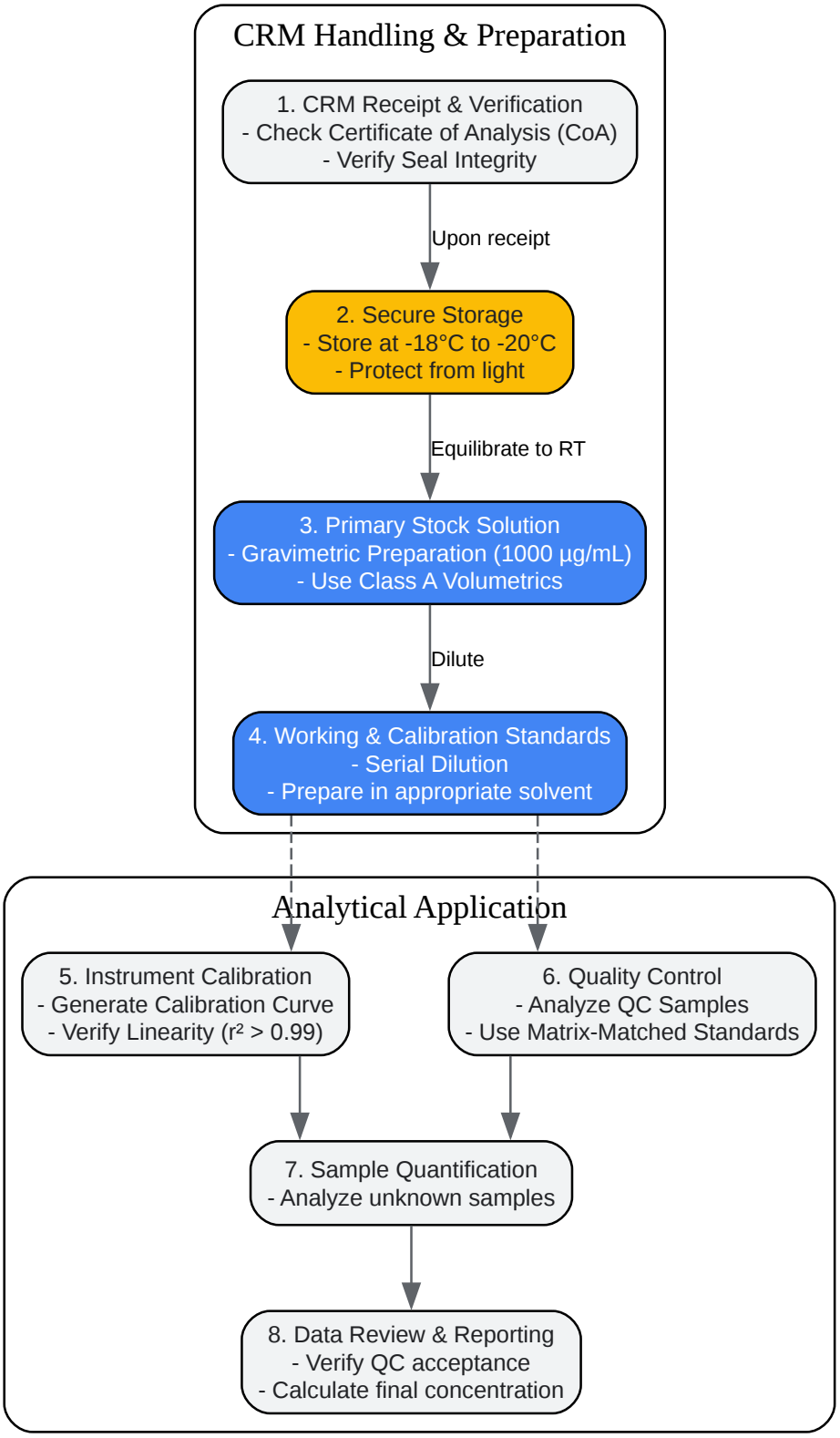

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Caption: Workflow for the integration of Demeton-S-sulfone CRM.

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Physicochemical Properties and Handling

A thorough understanding of the analyte's properties is crucial for successful analysis.

Property	Value	Source
Chemical Name	1-dimethoxyphosphorylsulfanyl-2-ethylsulfonylethane	[9]
CAS Number	17040-19-6	
Molecular Formula	$C_6H_{15}O_5PS_2$	
Molecular Weight	262.28 g/mol	
Appearance	White to pale yellowish microcrystalline solid	[4]
Storage Temperature	-18°C to -20°C	[9]
Stability	Less stable under alkaline conditions (pH > 7) due to hydrolysis.[11] Store protected from light.	[11]
Solubility	Miscible with water; soluble in most organic solvents like acetonitrile, methanol, and acetone.[4]	[4]

Protocols for Standard Preparation

The accuracy of all subsequent measurements depends on the precise preparation of stock and working solutions. All preparations should be documented thoroughly.

Protocol 1: Preparation of 1000 µg/mL Primary Stock Solution

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This protocol describes the preparation of a concentrated stock solution from the neat CRM solid.

Materials:

- Demeton-S-sulfone CRM (neat solid)
- Acetonitrile (HPLC or LC-MS grade)
- Analytical balance (readable to 0.01 mg)
- 10 mL Class A volumetric flask
- Glass Pasteur pipette or syringe
- Amber glass vial with PTFE-lined cap for storage

Procedure:

- Equilibration: Remove the CRM container from the freezer (-20°C) and allow it to equilibrate to room temperature for at least 30 minutes before opening. This prevents condensation of atmospheric moisture onto the solid material.[12]
- Weighing: Accurately weigh approximately 10.0 mg of the Demeton-S-sulfone CRM directly into the 10 mL Class A volumetric flask. Record the exact weight (e.g., 10.12 mg).
- Dissolution: Add approximately 5 mL of acetonitrile to the flask. Gently swirl the flask to dissolve the solid completely.
- Dilution to Volume: Once fully dissolved, carefully add acetonitrile to the calibration mark of the volumetric flask. Use a glass pipette for the final addition to ensure accuracy.
- Homogenization: Cap the flask and invert it 15-20 times to ensure a homogenous solution.
- Calculation of True Concentration: Calculate the exact concentration of the stock solution based on the actual weight and the purity stated on the Certificate of Analysis (CoA).

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- Example: If 10.12 mg of CRM with a certified purity of 99.5% is dissolved in 10 mL: Concentration = (10.12 mg * 0.995) / 10.0 mL = 1.007 mg/mL or 1007 µg/mL.

- Storage: Transfer the stock solution to a labeled amber glass vial. Store in the freezer at -20°C.[12] Stock solutions are generally stable for at least 6 months under these conditions, but stability should be periodically verified.[13]

Protocol 2: Preparation of Working and Calibration Standards

This protocol details the serial dilution of the primary stock solution to create an intermediate standard and a set of calibration curve points.

Materials:

- 1000 µg/mL Primary Stock Solution
- Acetonitrile (HPLC or LC-MS grade)
- Calibrated micropipettes and tips
- Class A volumetric flasks (e.g., 10 mL) or appropriate vials

Procedure:

- Intermediate Stock (10 µg/mL):
  - Pipette 100 µL of the primary stock solution (e.g., 1007 µg/mL) into a 10 mL volumetric flask.
  - Dilute to the mark with acetonitrile. This yields an intermediate solution of approximately 10 µg/mL (10.07 µg/mL in the example).
- Calibration Curve Standards (e.g., 1, 5, 10, 50, 100 ng/mL):
  - Prepare calibration standards by serially diluting the 10 µg/mL intermediate stock solution. Prepare these fresh daily or as stability data permits.

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- For Matrix-Matched Calibration: The final dilution step should be performed in a blank matrix extract (e.g., a QuEChERS extract of an untreated commodity) to compensate for matrix effects such as ion suppression or enhancement in LC-MS/MS analysis.[14]

Target Conc. (ng/mL)	Volume of 10 µg/mL Stock (µL)	Final Volume (mL)	Diluent
100	100	10	Acetonitrile or Blank Matrix Extract
50	50	10	Acetonitrile or Blank Matrix Extract
10	10	10	Acetonitrile or Blank Matrix Extract
5	5	10	Acetonitrile or Blank Matrix Extract
1	10 (from 100 ng/mL std)	10	Acetonitrile or Blank Matrix Extract

Analytical Methodology: LC-MS/MS

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the preferred technique for the analysis of Demeton-S-sulfone due to its high sensitivity, selectivity, and suitability for polar, thermally labile compounds.[15]

Protocol 3: LC-MS/MS Analysis

This protocol provides a validated starting point for the instrumental analysis of Demeton-S-sulfone. Instrument parameters should be optimized for the specific system in use.

Sample Preparation (QuEChERS): The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is recommended for extracting pesticide residues from food matrices. A detailed QuEChERS protocol is beyond the scope of this document, but typically involves an initial extraction with acetonitrile followed by a dispersive solid-phase extraction (d-SPE) cleanup step.[15]

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LC-MS/MS System and Conditions:

Parameter	Recommended Setting	Rationale
LC Column	C18 Reversed-Phase (e.g., 100 x 2.1 mm, 1.8 µm)	Provides good retention and separation for moderately polar organophosphates.
Mobile Phase A	Water + 0.1% Formic Acid + 5 mM Ammonium Formate	Additives promote better peak shape and ionization efficiency.
Mobile Phase B	Methanol or Acetonitrile + 0.1% Formic Acid	Organic solvent for gradient elution.
Flow Rate	0.3 - 0.4 mL/min	Typical for a 2.1 mm ID column, balancing speed and efficiency.
Gradient	Start at 5% B, ramp to 95% B over 8 min, hold 2 min, re-equilibrate	A standard gradient to elute analytes of varying polarity.
Injection Volume	2 - 5 µL	Balances sensitivity with potential for column overload.
Column Temp.	40 °C	Improves peak shape and reduces viscosity.
Ionization Mode	Electrospray Ionization, Positive (ESI+)	Demeton-S-sulfone ionizes efficiently in positive mode.[15]
MRM Transitions	Precursor > Product 1 (Quantifier), Precursor > Product 2 (Qualifier)	Multiple Reaction Monitoring (MRM) provides high selectivity and sensitivity.

MRM Transitions for Demeton-S-sulfone:

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Precursor Ion (m/z)	Product Ion (m/z)	Type	Collision Energy (eV)
263.0	109.1	Quantifier	32
263.0	169.0	Qualifier	12

Note: MRM transitions and collision energies are instrument-dependent and must be optimized. The values are based on published data.[16]

The analytical workflow for sample analysis should follow a logical sequence to ensure data quality.

Caption: Typical LC-MS/MS analytical sequence.

Quality Control and System Validation

To ensure the trustworthiness of results, a robust quality control system must be in place.[4]

- Calibration Curve: A calibration curve with at least five non-zero points should be generated for each analytical batch. A linear regression with a correlation coefficient (r^2) of ≥ 0.99 is typically required.[14]
- Method Blank: An analyte-free sample carried through the entire preparation process. It should not contain Demeton-S-sulfone at a concentration above the Limit of Detection (LOD).
- Laboratory Control Sample (LCS): A clean matrix (e.g., solvent or blank matrix) spiked with a known concentration of Demeton-S-sulfone from the CRM. Recoveries should typically fall within 70-120%.[15]
- Matrix Spikes: A pre-analysis spike into an actual sample to assess matrix-specific recovery and method performance.

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- Continuing Calibration Verification (CCV): A mid-level calibration standard injected periodically throughout the analytical run to monitor instrument stability. Its response should be within ±20% of the expected value.

Conclusion

The Demeton-S-sulfone Certified Reference Material is an indispensable tool for any laboratory performing pesticide residue analysis. Its proper handling, the meticulous preparation of standards, and its use within a validated analytical method underpinned by a strong quality control framework are essential for generating accurate, reliable, and defensible data. Adherence to the principles and protocols outlined in this guide will enable laboratories to meet stringent regulatory requirements and contribute to the assurance of food and environmental safety.

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